

literature review on 5-ethoxy-5-oxopentanoic acid

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Compound of Interest

Compound Name: Ethyl hydrogen glutarate

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Literature Review: 5-Ethoxy-5-oxopentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available scientific literature on 5-ethoxy-5-oxopentanoic acid. Due to the limited volume of research focused specifically on this molecule, this document also encompasses information on its key derivatives, which are more extensively studied and utilized in various research and development applications.

Chemical and Physical Properties

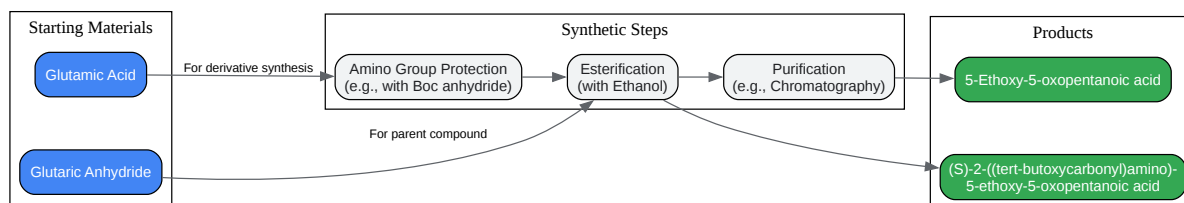
5-Ethoxy-5-oxopentanoic acid, with the CAS number 1070-62-8, is a dicarboxylic acid monoester.^{[1][2]} The following table summarizes its key physicochemical properties, alongside those of some of its well-documented derivatives. This comparative data is essential for understanding its chemical behavior and potential applications in synthesis.

Property	5-Ethoxy-5-oxopentanoic acid	(S)-2-((tert-butoxycarbonyl)amino)-5-ethoxy-5-oxopentanoic acid	2-Amino-5-ethoxy-5-oxopentanoic acid
CAS Number	1070-62-8[1][2]	Not available	45025-28-3[3]
Molecular Formula	C ₇ H ₁₂ O ₄ [4]	C ₁₄ H ₂₅ NO ₆	C ₇ H ₁₃ NO ₄ [3]
Molecular Weight	160.17 g/mol [4]	319.36 g/mol	175.18 g/mol [3]
IUPAC Name	5-ethoxy-5-oxopentanoic acid[1]	(2S)-2-[(tert-butoxycarbonyl)amino]-5-ethoxy-5-oxopentanoic acid	2-amino-5-ethoxy-5-oxopentanoic acid[3]
Physical Form	Clear liquid, Colorless - Yellow[1]	Not specified	Not specified
Synonyms	Ethyl hydrogen glutarate, Glutaric acid monoethyl ester	Boc-L-Glu-OEt	Glutamic acid gamma-ethyl ester[3]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of 5-ethoxy-5-oxopentanoic acid are not extensively published in peer-reviewed literature. However, based on the synthesis of its derivatives, a general workflow can be conceptualized. The synthesis of related compounds, such as 2-((tert-butoxycarbonyl)amino)-5-methoxy-5-oxopentanoic acid, involves the esterification of the corresponding amino acid.

A plausible synthetic route to 5-ethoxy-5-oxopentanoic acid and its derivatives is outlined in the workflow diagram below. This represents a logical relationship for the synthesis rather than a specific, validated experimental protocol.



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A logical workflow for the synthesis of 5-ethoxy-5-oxopentanoic acid and its derivatives.

Biological Activity and Applications

Currently, there is a lack of published research on the specific biological activities or signaling pathway interactions of 5-ethoxy-5-oxopentanoic acid itself. Its primary utility, as suggested by the available literature on its derivatives, is as a building block in organic synthesis.

The derivatives of 5-ethoxy-5-oxopentanoic acid, particularly the amino-protected versions, have several applications:

- **Pharmaceutical Development:** These compounds serve as crucial intermediates in the synthesis of bioactive molecules and pharmaceuticals.[5]
- **Biochemical Research:** They are utilized in studies concerning amino acids and their derivatives, which can contribute to a deeper understanding of protein synthesis and enzyme function.[5]
- **Peptide Synthesis:** The structure of these derivatives allows for their incorporation into peptide chains, making them valuable in the field of peptide chemistry.[6]

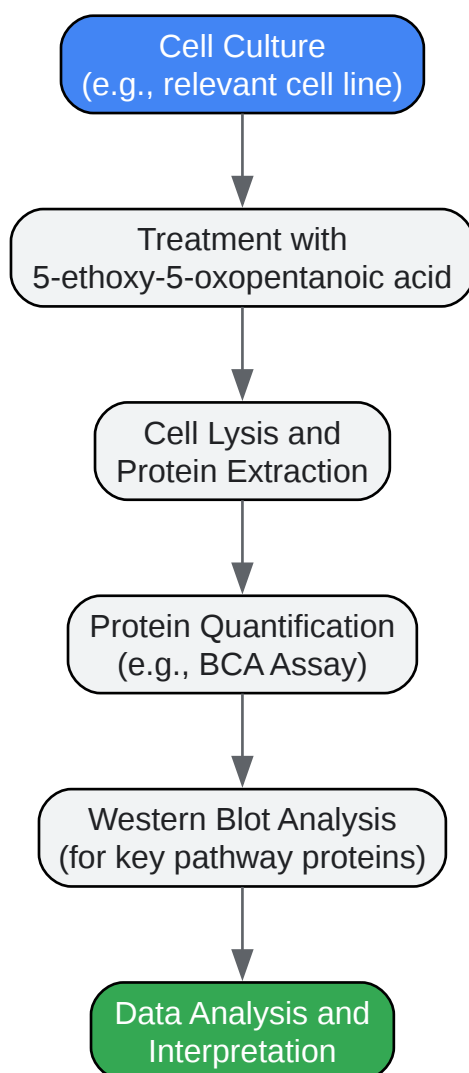
An important application of related structures is in the synthesis of therapeutic peptides. For example, the structure of Tirzepatide, a dual GIP and GLP-1 receptor agonist for the treatment of type 2 diabetes and obesity, incorporates a modified glutamic acid residue linked to a fatty

diacid side chain.[7] This highlights the relevance of such dicarboxylic acid monoesters in the development of novel therapeutics.

Signaling Pathways

No specific signaling pathways involving 5-ethoxy-5-oxopentanoic acid have been identified in the reviewed literature. While research on other structurally related compounds, such as perfluorononanoic acid, has shown interactions with pathways like the MAPK signaling pathway, these findings cannot be directly extrapolated to 5-ethoxy-5-oxopentanoic acid.[8] Similarly, mitochonic acid 5 has been shown to activate the MAPK–ERK–yap signaling pathways, but this is a distinct molecule.[9]

The diagram below illustrates a generalized experimental workflow that could be employed to investigate the potential effects of 5-ethoxy-5-oxopentanoic acid on a signaling pathway, should future research suggest such activity.



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A general experimental workflow for studying cell signaling pathways.

In conclusion, 5-ethoxy-5-oxopentanoic acid is a chemical intermediate with limited documented biological activity of its own. However, its derivatives are valuable tools in pharmaceutical and biochemical research, particularly in the synthesis of peptides and other complex organic molecules. Further investigation is required to determine if the parent compound has any direct biological effects.

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